

# "Decanamide, n-pentyl-" material safety data sheet (MSDS) information

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## Compound of Interest

Compound Name: Decanamide, n-pentyl-

Cat. No.: B15443986

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## Technical Guide to the Material Safety of N-Pentyldecanamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety information for N-pentyldecanamide (CAS No. 64891-15-2). Due to the limited availability of a specific Material Safety Data Sheet (MSDS) for "**Decanamide, n-pentyl-**," this document synthesizes available data for the closely related N-pentyldecanamide and supplements it with information from other relevant amide compounds. All data is presented with clear sourcing to ensure transparency and accuracy for use in a research and development setting.

## Physicochemical Properties

The fundamental physical and chemical properties of N-pentyldecanamide are summarized below. Understanding these properties is crucial for safe handling, storage, and use in experimental settings.

Property	Value	Reference
Molecular Formula	C15H31NO	[1]
Molecular Weight	241.413 g/mol	[1]
Exact Mass	241.241 u	[1]
LogP (Octanol-Water Partition Coefficient)	5.27380	[1]
Polar Surface Area (PSA)	32.59 Å²	[1]

## Hazard Identification and Classification

While a specific Globally Harmonized System (GHS) classification for N-pentyldecanamide is not readily available, the classification for the parent compound, Decanamide, provides a strong indication of the potential hazards.[2]

- Acute Oral Toxicity: Harmful if swallowed.[2]
- Skin Irritation: Causes skin irritation.[2]
- Respiratory Irritation: May cause respiratory irritation.[2]

The following diagram illustrates the logical relationship between the hazard classification and the corresponding precautionary statements.



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Caption: GHS Hazard and Precautionary Statement Relationships.

## Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is paramount to ensure personnel safety. The following guidelines are based on best practices for handling similar amide compounds.

### Handling:

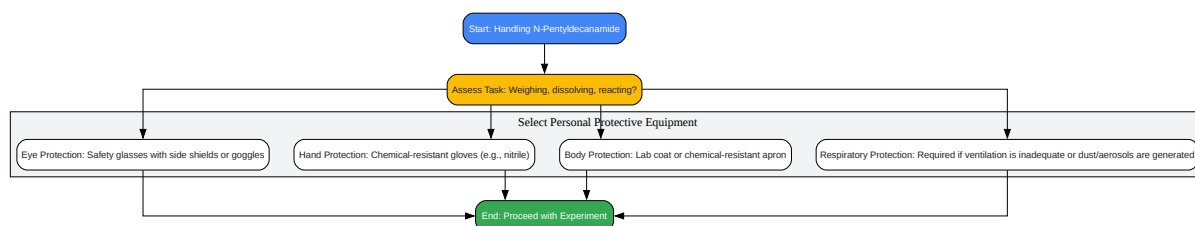
- Always work in a well-ventilated area, preferably within a chemical fume hood.[3]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4][5]
- Avoid direct contact with skin and eyes.[3]
- Prevent the inhalation of dust or vapors.[3]
- Keep away from sources of ignition as the compound may be combustible.[3]
- Use non-sparking tools and ground all equipment when handling large quantities.[3]
- Practice good industrial hygiene; wash hands thoroughly after handling and before eating, drinking, or smoking.[6]

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][4]
- Keep away from strong oxidizing agents and halogens, which are incompatible materials.[3]

## Personal Protective Equipment (PPE) Workflow

The selection of appropriate PPE is a critical step in the risk assessment process before commencing any experimental work. The following workflow diagram outlines the decision-making process for PPE selection.



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Caption: Decision Workflow for Selecting Appropriate PPE.

## First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is crucial. The following table outlines the recommended procedures.

Exposure Route	First Aid Protocol	Reference
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.	<a href="#">[6]</a> <a href="#">[7]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation develops, seek medical attention.	<a href="#">[5]</a> <a href="#">[7]</a>
Eye Contact	Flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	<a href="#">[5]</a> <a href="#">[7]</a>
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.	<a href="#">[7]</a>

## Accidental Release Measures

In the case of a spill, the following steps should be taken to mitigate the hazard:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- Collect: Carefully collect the absorbed material into a suitable container for disposal.
- Decontaminate: Clean the spill area thoroughly.

This guide is intended to provide essential safety information for N-pentyldecanamide. It is not a substitute for a formal risk assessment, which should be conducted prior to any experimental work. Always refer to the most current and specific safety data sheets available.

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## References

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